

Introduction: Navigating the Chemistry and Safety of a Key Peptide Building Block

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Compound of Interest

Compound Name: *Fmoc-Ala-Val-OH*

Cat. No.: *B13536735*

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Fmoc-Val-Ala-OH is a dipeptide composed of L-valine and L-alanine, featuring an N-terminal 9-fluorenylmethoxycarbonyl (Fmoc) protecting group.^[1] This compound is a fundamental building block in solid-phase peptide synthesis (SPPS), a cornerstone technique in drug discovery and development. Its utility also extends to the sophisticated field of antibody-drug conjugates (ADCs), where it can function as a cleavable linker, enabling the targeted delivery of cytotoxic agents to cancer cells.^[1]

The Fmoc protecting group is a key feature, offering stability under acidic conditions while being readily removable with a mild base, such as piperidine. This orthogonal deprotection strategy is crucial for the stepwise assembly of complex peptide chains.^{[2][3]} The carboxylic acid end of the dipeptide allows for its coupling to the free amino group of the growing peptide chain on a solid support.

Given its integral role in these advanced applications, a thorough understanding of the safe handling, storage, and disposal of Fmoc-Val-Ala-OH is paramount for the safety of researchers and the integrity of experimental outcomes. This guide, compiled from the perspective of a Senior Application Scientist, provides a comprehensive overview of the safety data for Fmoc-Val-Ala-OH, synthesized from available information on structurally related compounds and best laboratory practices.

Section 1: Chemical Identification and Physicochemical Properties

A precise understanding of a chemical's identity and properties is the foundation of its safe use. The following table summarizes the key identifiers and physicochemical characteristics of Fmoc-Val-Ala-OH.

Identifier	Value	Source
Chemical Name	N-(9H-Fluoren-9-ylmethoxycarbonyl)-L-valyl-L-alanine	[1]
Synonyms	Fmoc-Val-Ala-OH	[1]
CAS Number	150114-97-9	[1]
Molecular Formula	C ₂₃ H ₂₆ N ₂ O ₅	[1]
Molecular Weight	410.46 g/mol	[1]
Appearance	White to off-white solid	[1]
Melting Point	217–219 °C	[1]
Solubility	Slightly soluble in DMF and DMSO.[1] Soluble in DMSO at ≥ 100 mg/mL.[4]	
Storage Temperature	2–8 °C[1][5]	

Section 2: Hazard Identification and Toxicological Profile

While a specific, comprehensive Safety Data Sheet (SDS) for Fmoc-Val-Ala-OH is not readily available in the public domain, we can infer its potential hazards from the SDS of its constituent amino acid derivatives, Fmoc-Ala-OH and Fmoc-Val-OH, and general knowledge of similar compounds. It is crucial to handle this compound with the care afforded to all laboratory chemicals whose toxicological properties have not been fully investigated.[5][6]

Potential Health Effects:

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.[7]
- Skin Contact: May cause skin irritation.[1]
- Eye Contact: May cause eye irritation.[1]
- Ingestion: May be harmful if swallowed.[7]

Toxicological Data:

To date, no specific toxicological studies have been published for Fmoc-Val-Ala-OH. The SDS for the related compound Fmoc-Ala-OH states that the chemical, physical, and toxicological properties have not been thoroughly investigated.[5] Similarly, no component of Fmoc-Ala-OH at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[5]

The primary operational principle should be the precautionary principle. In the absence of definitive data, assume the compound is potentially hazardous and handle it accordingly.

Section 3: Safe Handling, Storage, and Personal Protective Equipment (PPE)

Adherence to rigorous safety protocols is non-negotiable when working with research-grade chemicals. The following guidelines are designed to minimize exposure and ensure a safe laboratory environment.

Engineering Controls and Personal Protective Equipment (PPE)

The causality behind the selection of engineering controls and PPE is to create multiple barriers between the researcher and the chemical.

- Ventilation: Always handle Fmoc-Val-Ala-OH in a well-ventilated area.[6] For procedures that may generate dust, such as weighing, a chemical fume hood is required to prevent inhalation of airborne particles.[5][8]

- Eye Protection: Safety glasses with side shields or goggles that are compliant with EN166 (EU) or NIOSH (US) standards are mandatory to protect against accidental splashes or dust. [5]
- Skin Protection:
 - Gloves: Chemically resistant gloves (e.g., nitrile) must be worn.[7] Always inspect gloves for integrity before use and dispose of them properly after handling the compound.[7]
 - Lab Coat: A standard laboratory coat should be worn to protect personal clothing and skin.
- Respiratory Protection: For large quantities or situations where dust cannot be adequately controlled by ventilation, a NIOSH-approved N95 (US) or type P1 (EN 143) dust mask should be used.[5]

Safe Handling Protocol

The following step-by-step protocol for handling Fmoc-Val-Ala-OH is designed to be a self-validating system, where each step reinforces the safety of the subsequent one.

- Preparation: Before handling, ensure all necessary PPE is donned correctly. The work area, including the chemical fume hood and analytical balance, should be clean and uncluttered.
- Weighing:
 - Perform all weighing operations within a chemical fume hood or a balance enclosure to contain any dust.
 - Use a spatula to transfer the solid compound. Avoid creating dust clouds.
 - Close the container tightly immediately after use.[5]
- Dissolution:
 - When preparing solutions, add the solid Fmoc-Val-Ala-OH to the solvent slowly.
 - If using a volatile solvent, perform the dissolution in a chemical fume hood.

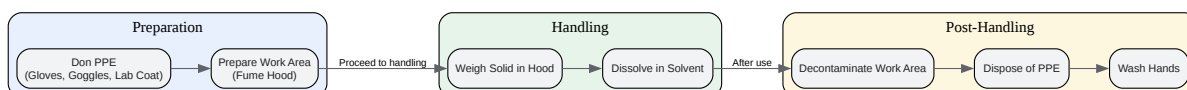
- Post-Handling:
 - After handling, decontaminate the work surface.
 - Remove and dispose of gloves properly.
 - Wash hands thoroughly with soap and water.[8]

Storage

Proper storage is crucial for maintaining the chemical's integrity and preventing accidental release.

- Temperature: Store in a cool, dry place at 2-8°C.[1][5]
- Container: Keep the container tightly closed in a dry and well-ventilated place.[5]
- Incompatibilities: Store away from strong oxidizing agents.[9]

Safe Handling Workflow Diagram



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Sources

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